

Navigating the Safe Disposal of Diethyl sec-Butylethylmalonate: A Procedural Guide

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Compound of Interest

Compound Name: Diethyl sec-butylethylmalonate

Cat. No.: B054290

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For researchers and drug development professionals, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **Diethyl sec-butylethylmalonate** (CAS No. 76-71-1), ensuring compliance and minimizing risk.

Key Chemical and Physical Properties

A thorough understanding of a substance's properties is the first step in safe handling. **Diethyl sec-butylethylmalonate** is classified as harmful if swallowed.[1] Below is a summary of its key identifiers and characteristics.

Property	Value
Chemical Name	Diethyl 2-butan-2-yl-2-ethylpropanedioate[1]
Synonyms	Diethyl sec-butylethylmalonate, sec-Butylethylmalonic acid diethyl ester[1]
CAS Number	76-71-1[1]
Molecular Formula	C ₁₃ H ₂₄ O ₄ [1][2][3][4][5]
Molecular Weight	244.33 g/mol [1][2]
GHS Hazard Statement	H302: Harmful if swallowed[1]

It is crucial to distinguish **Diethyl sec-butylethylmalonate** (CAS 76-71-1) from the similarly named Diethyl sec-butylmalonate (CAS 83-27-2), as their chemical properties and hazard profiles differ.^{[6][7][8][9][10][11][12]}

Experimental Protocol for Disposal

The recommended procedure for the disposal of **Diethyl sec-butylethylmalonate** involves professional chemical waste management services. Direct disposal into sanitary sewer systems or general waste is not appropriate.

Methodology: Incineration by a Licensed Facility

The primary recommended disposal method for **Diethyl sec-butylethylmalonate** is through a licensed chemical destruction plant. This typically involves controlled incineration with flue gas scrubbing to neutralize harmful byproducts.

Step-by-Step Disposal Procedure:

- Segregation and Storage:
 - Isolate waste **Diethyl sec-butylethylmalonate** from other chemical waste streams to prevent accidental reactions.
 - Store the waste in a designated, well-ventilated, and cool area.
 - Ensure the waste container is tightly closed, properly labeled with the chemical name and associated hazards, and in good condition.
- Personal Protective Equipment (PPE):
 - Before handling the waste, all personnel must wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Containment of Spills:
 - In the event of a spill, absorb the material with an inert absorbent such as sand, silica gel, or a universal binder.

- Collect the absorbed material and place it into a suitable, closed container for disposal.
- Do not allow the chemical to enter the environment.^[13]
- Arranging for Professional Disposal:
 - Contact a licensed environmental waste management company that is certified to handle and dispose of chemical waste.
 - Provide the waste management company with the Safety Data Sheet (SDS) for **Diethyl sec-butylethylmalonate** (CAS 76-71-1).
 - Follow all institutional, local, state, and federal regulations for the transportation and disposal of hazardous chemical waste.
- Contaminated Packaging:
 - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and treated as hazardous waste.
 - Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill, if local regulations permit.
 - Combustible packaging materials may also be disposed of via controlled incineration.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Diethyl sec-butylethylmalonate**.

Caption: Logical workflow for the safe disposal of **Diethyl sec-butylethylmalonate**.

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References

- 1. Diethyl sec-butylethylmalonate | C₁₃H₂₄O₄ | CID 78939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 76-71-1 CAS MSDS (Diethyl ethyl(1-methylpropyl)malonate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. Diethyl 2-sec-butyl-2-ethylmalonate | 76-71-1 - BuyersGuideChem [buyersguidechem.com]
- 5. Diethyl ethyl(1-methylpropyl)malonate|76-71-1--AN PharmaTech Co Ltd [anpharma.net]
- 6. watson-int.com [watson-int.com]
- 7. scbt.com [scbt.com]
- 8. chemscene.com [chemscene.com]
- 9. Cas 83-27-2,DIETHYL SEC-BUTYLMALONATE | lookchem [lookchem.com]
- 10. Sec-Butyl Malonic Acid Diethyl Ester | CAS 83-27-2 | Chemical-Suppliers [chemical-suppliers.eu]
- 11. chemsynthesis.com [chemsynthesis.com]
- 12. calpaclab.com [calpaclab.com]
- 13. fishersci.com [fishersci.com]
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